

Navigating the Safe Disposal of FGIN 1-43: A Procedural Guide

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Compound of Interest

Compound Name: FGIN 1-43

Cat. No.: B137372

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential logistical and safety information for **FGIN 1-43**, a potent and specific ligand for the mitochondrial DBI receptor (MDR)[1][2]. It is crucial to note that safety data sheets (SDS) for **FGIN 1-43** present conflicting hazard information. While some sources classify it as not a hazardous substance[3], others indicate it is harmful if swallowed and very toxic to aquatic life with long-lasting effects[4]. Therefore, a cautious approach, adhering to the more stringent safety warnings, is strongly recommended.

Chemical and Physical Properties of FGIN 1-43

A summary of the quantitative data available for **FGIN 1-43** is presented below, offering a quick reference for laboratory use.

Property	Value
CAS Number	145040-29-5[1][4][5]
Molecular Formula	C28H36Cl2N2O[3][5]
Molecular Weight	487.5 g/mol [3][5]
Appearance	Solid[5]
Storage (Powder)	-20°C[4]
Storage (in Solvent)	-80°C[4]

Experimental Protocols for Safe Handling and Storage

Adherence to proper handling and storage protocols is the first step in ensuring safety and minimizing waste.

Personal Protective Equipment (PPE): Before handling **FGIN 1-43**, ensure the following PPE is worn:

- Eye Protection: Safety goggles with side-shields[3][4].
- Hand Protection: Protective gloves[3][4].
- Skin and Body Protection: Impervious clothing to prevent skin contact[3][4].
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form to avoid dust and aerosol formation[3][4].

Handling Procedures:

- Avoid inhalation of dust or aerosols[4].
- Prevent contact with eyes and skin[4].
- Use only in areas with adequate exhaust ventilation[4].

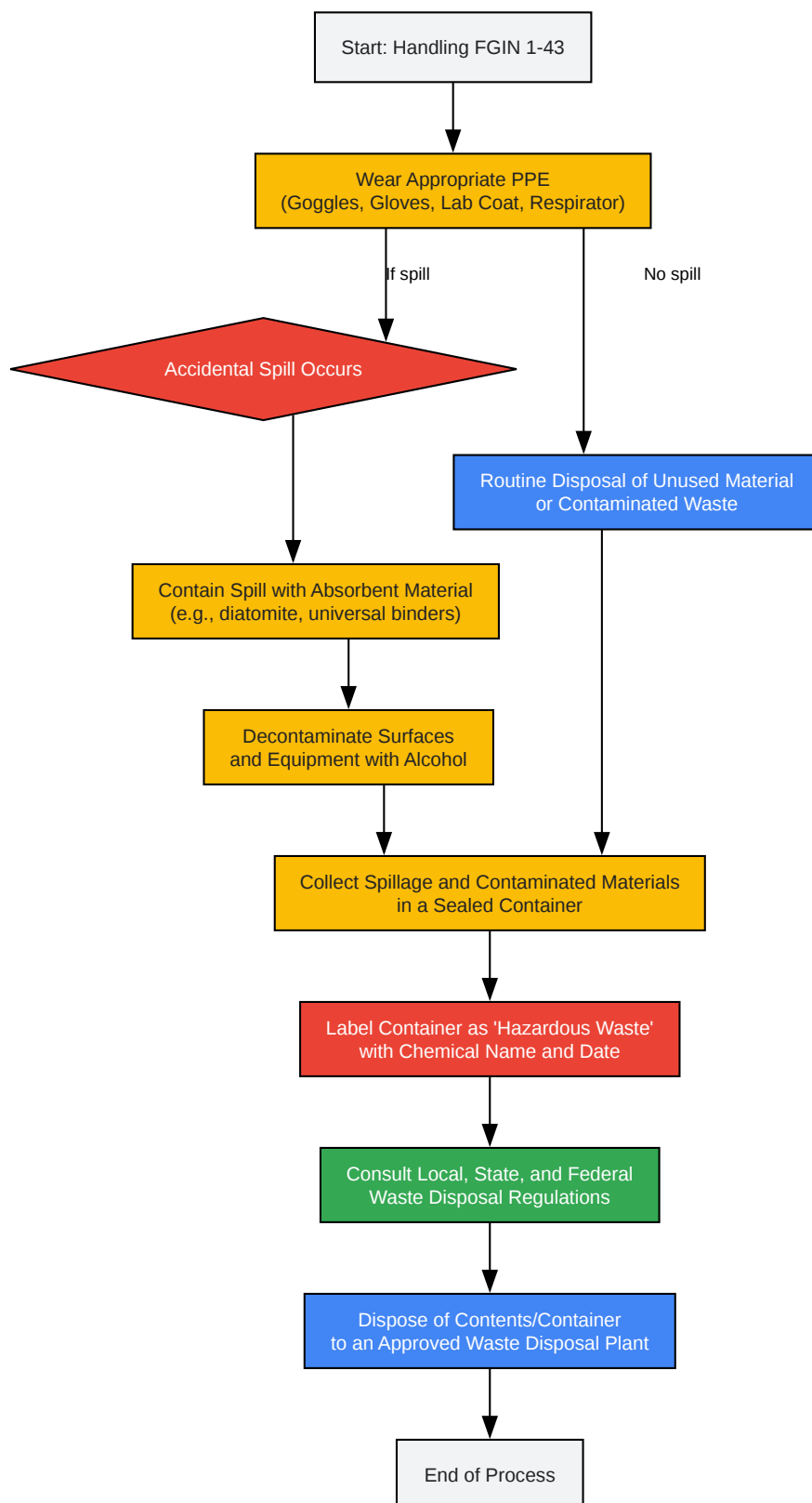
- Do not eat, drink, or smoke when using this product[4].
- Wash skin thoroughly after handling[4].

Storage Procedures:

- Keep the container tightly sealed[4].
- Store in a cool, well-ventilated area[4].
- Protect from direct sunlight and sources of ignition[4].
- For long-term storage of the powder, maintain a temperature of -20°C. If in solvent, store at -80°C[4][6].

FGIN 1-43 Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **FGIN 1-43**, from initial handling to final waste management.



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References

- 1. FGIN-1-43 | 145040-29-5 [chemicalbook.com]
- 2. FGIN-1-43 | CAS 145040-29-5 | Tocris Bioscience [tocris.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. FGIN 1-43|145040-29-5|MSDS [dcchemicals.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
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